

Technical Guide: Physicochemical Properties of 3',4'-Dimethylbiphenyl-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3',4'-Dimethylbiphenyl-3-carbaldehyde

Cat. No.: B1302755

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physicochemical properties of **3',4'-Dimethylbiphenyl-3-carbaldehyde**, a biphenyl derivative of interest in various research and development applications. The information is presented to be accessible and actionable for professionals in the fields of chemistry and drug discovery.

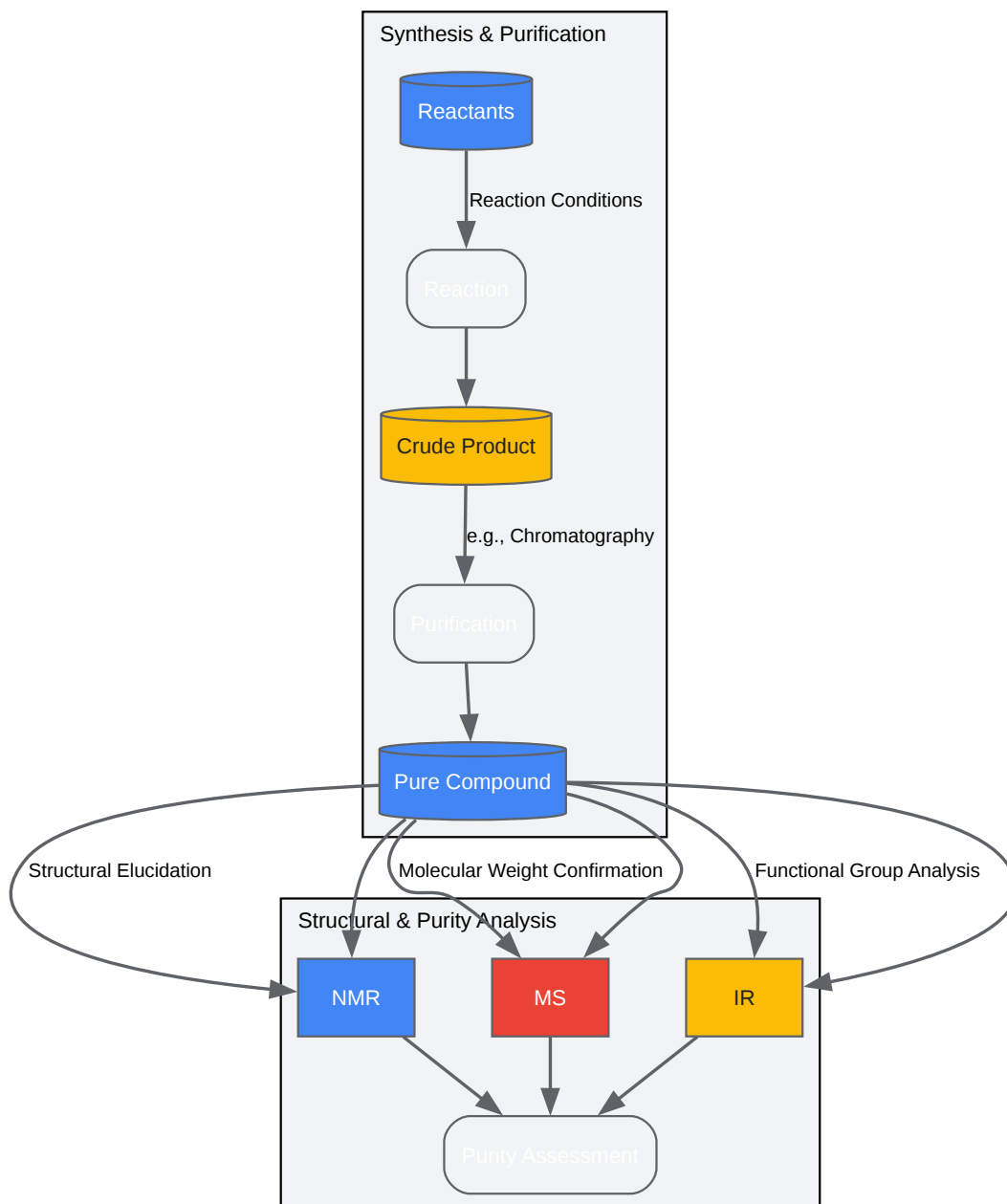
Core Physicochemical Data

The fundamental molecular properties of **3',4'-Dimethylbiphenyl-3-carbaldehyde** are summarized in the table below. These data points are essential for a variety of applications, including stoichiometric calculations, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C15H14O	[1] [2] [3]
Molecular Weight	210.27 g/mol	[2] [3]
Alternate Molecular Weight	210.275 g/mol	[1]
CAS Number	343604-07-9	[1] [2] [3]
Synonyms	3-(3,4-Dimethylphenyl)benzaldehyde, 3',4'-Dimethyl-[1,1'-biphenyl]-3-carbaldehyde, 3',4'-Dimethyl[1,1'-biphenyl]-3-carboxaldehyde	[3]

Conceptual Workflow for Compound Characterization

The following diagram illustrates a generalized workflow for the synthesis and characterization of a novel chemical entity like **3',4'-Dimethylbiphenyl-3-carbaldehyde**. This process ensures the purity, identity, and structural integrity of the compound before its use in further research applications.



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A generalized workflow for the synthesis and characterization of a chemical compound.

Experimental Protocols

While specific experimental protocols for the synthesis and analysis of **3',4'-Dimethylbiphenyl-3-carbaldehyde** are proprietary and not publicly available, this section outlines general methodologies that are commonly employed for compounds of this class.

General Synthesis Protocol: Suzuki-Miyaura Cross-Coupling

The synthesis of unsymmetrical biaryls such as **3',4'-Dimethylbiphenyl-3-carbaldehyde** is often achieved via a Suzuki-Miyaura cross-coupling reaction. A representative protocol is described below:

- **Reaction Setup:** To an oven-dried flask under an inert atmosphere (e.g., Argon or Nitrogen), add 3-formylphenylboronic acid (1.1 equivalents), 4-bromo-1,2-dimethylbenzene (1.0 equivalent), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.02-0.05 equivalents), and a base, typically an aqueous solution of sodium carbonate (2 M, 2.0 equivalents).
- **Solvent Addition:** Add a suitable solvent system, such as a mixture of toluene and ethanol (e.g., 3:1 v/v).
- **Reaction Execution:** Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to yield the pure **3',4'-Dimethylbiphenyl-3-carbaldehyde**.

Analytical Characterization Protocols

The identity and purity of the synthesized **3',4'-Dimethylbiphenyl-3-carbaldehyde** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The sample is dissolved in a deuterated solvent (e.g., CDCl_3). The ^1H NMR spectrum will show characteristic peaks for the aromatic protons, the aldehyde proton (typically around 9-10 ppm), and the methyl groups. The integration of these peaks will correspond to the number of protons in each environment.
 - ^{13}C NMR: The ^{13}C NMR spectrum will display distinct signals for each unique carbon atom in the molecule, including the carbonyl carbon of the aldehyde (typically in the range of 190-200 ppm).
- Mass Spectrometry (MS):
 - The sample is analyzed by a suitable mass spectrometry technique, such as electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS). The resulting mass spectrum will show the molecular ion peak corresponding to the molecular weight of the compound, confirming its identity.
- Infrared (IR) Spectroscopy:
 - The IR spectrum of the compound will exhibit characteristic absorption bands for the functional groups present. A strong absorption band around 1700 cm^{-1} is indicative of the carbonyl ($\text{C}=\text{O}$) stretch of the aldehyde. Bands in the aromatic region (around $3000\text{-}3100\text{ cm}^{-1}$ for C-H stretching and $1450\text{-}1600\text{ cm}^{-1}$ for $\text{C}=\text{C}$ stretching) will also be present.
- Purity Analysis (HPLC):
 - The purity of the final compound is typically determined by high-performance liquid chromatography (HPLC). A solution of the compound is injected onto a suitable column (e.g., C18) and eluted with a mobile phase (e.g., a mixture of acetonitrile and water). The purity is calculated based on the area of the product peak relative to the total area of all peaks in the chromatogram.

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References

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3',4'-Dimethylbiphenyl-3-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302755#3-4-dimethylbiphenyl-3-carbaldehyde-molecular-weight-and-formula]

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